

# An In-depth Technical Guide to Methyl 3-boronobenzoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Methyl 3-boronobenzoate*

Cat. No.: *B135663*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methyl 3-boronobenzoate**, also known as 3-(Methoxycarbonyl)phenylboronic acid, is a versatile organic compound that serves as a crucial building block in synthetic and medicinal chemistry. Its unique structure, featuring both a methyl ester and a boronic acid functional group on a benzene ring, makes it a valuable reagent for the construction of complex molecular architectures, particularly in the realm of drug discovery and development. This guide provides a comprehensive overview of its chemical properties, safety data, synthesis, and applications, with a focus on its utility for researchers and professionals in the pharmaceutical sciences.

## Chemical and Physical Properties

**Methyl 3-boronobenzoate** is a white to off-white crystalline powder. A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference
CAS Number	99769-19-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>8</sub> H <sub>9</sub> BO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	179.97 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	205-208 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	359.9 °C at 760 mmHg	<a href="#">[4]</a>
Density	1.25 g/cm <sup>3</sup>	<a href="#">[4]</a>
Flash Point	171.5 °C	<a href="#">[4]</a>
Water Solubility	Reacts with water	<a href="#">[4]</a>
Appearance	White to off-white powder	<a href="#">[4]</a>
Storage	Refrigerator (+4°C)	<a href="#">[4]</a>

## Safety and Handling

**Methyl 3-boronobenzoate** requires careful handling in a laboratory setting. It is classified as an irritant and should be used with appropriate personal protective equipment (PPE).

## GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

## GHS Pictograms

 Exclamation mark pictogram

## Precautionary Statements

A comprehensive list of precautionary statements for the safe handling of **Methyl 3-boronobenzoate** is provided below.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/ eye protection/ face protection.
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER/doctor if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/attention.
P337 + P313	If eye irritation persists: Get medical advice/attention.
P362 + P364	Take off contaminated clothing and wash it before reuse.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

## First Aid Measures

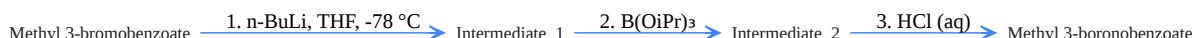
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.

## Experimental Protocols

### Synthesis of Methyl 3-boronobenzoate

A common synthetic route to **Methyl 3-boronobenzoate** involves the lithiation of a protected bromobenzoate followed by reaction with a borate ester and subsequent hydrolysis. A representative experimental protocol is detailed below.

Reaction Scheme:



[Click to download full resolution via product page](#)

Synthesis of **Methyl 3-boronobenzoate**.

Materials:

- Methyl 3-bromobenzoate
- Anhydrous Tetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) in hexanes
- Triisopropyl borate (B(O-iPr)<sub>3</sub>)

- Hydrochloric acid (HCl), aqueous solution
- Diethyl ether
- Magnesium sulfate (MgSO<sub>4</sub>)
- Dry ice/acetone bath

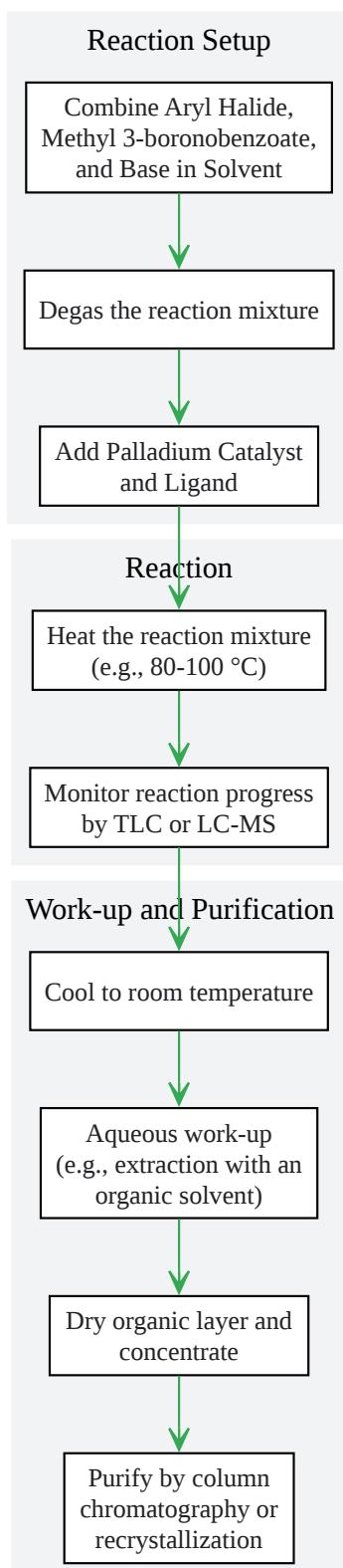
Procedure:

- A solution of methyl 3-bromobenzoate (1 equivalent) in anhydrous THF is cooled to -78 °C under an inert atmosphere (e.g., argon or nitrogen).
- n-Butyllithium (1.1 equivalents) is added dropwise to the solution, maintaining the temperature at -78 °C. The reaction mixture is stirred at this temperature for 1 hour.
- Triisopropyl borate (1.2 equivalents) is then added dropwise, and the reaction is allowed to slowly warm to room temperature and stirred overnight.
- The reaction is quenched by the slow addition of aqueous HCl.
- The aqueous layer is extracted with diethyl ether. The combined organic layers are washed with brine, dried over anhydrous MgSO<sub>4</sub>, filtered, and concentrated under reduced pressure.
- The crude product is purified by recrystallization or column chromatography to afford **Methyl 3-boronobenzoate**.

## Suzuki-Miyaura Cross-Coupling Reaction

**Methyl 3-boronobenzoate** is a key substrate in Suzuki-Miyaura cross-coupling reactions to form biaryl compounds, which are prevalent motifs in many pharmaceutical agents.

General Workflow for a Suzuki-Miyaura Coupling Reaction:

[Click to download full resolution via product page](#)**Suzuki-Miyaura Coupling Workflow.**

### Typical Experimental Protocol:

- To a reaction vessel are added the aryl halide (1 equivalent), **Methyl 3-boronobenzoate** (1.2 equivalents), a base such as potassium carbonate ( $K_2CO_3$ ) or cesium carbonate ( $Cs_2CO_3$ ) (2-3 equivalents), and a suitable solvent (e.g., dioxane, toluene, or DMF/water mixture).
- The mixture is degassed by bubbling with an inert gas (argon or nitrogen) for 15-30 minutes.
- A palladium catalyst, such as  $Pd(PPh_3)_4$  or  $PdCl_2(dppf)$ , and a ligand (if required) are added.
- The reaction mixture is heated to the desired temperature (typically 80-120 °C) and stirred until the starting material is consumed, as monitored by TLC or LC-MS.
- Upon completion, the reaction is cooled to room temperature, diluted with water, and extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are washed with brine, dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by flash column chromatography or recrystallization to yield the desired biaryl compound.

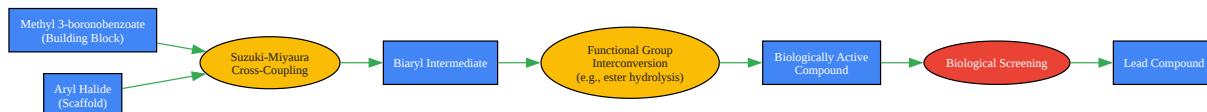
## Applications in Drug Discovery and Development

The boronic acid functionality of **Methyl 3-boronobenzoate** makes it an invaluable tool for introducing a phenyl ring with a versatile methyl ester handle into a target molecule. This is particularly relevant in the construction of biaryl structures, which are common pharmacophores in a wide range of therapeutic agents. The methyl ester can be readily hydrolyzed to the corresponding carboxylic acid or converted to other functional groups, providing a point for further molecular elaboration.

While specific, publicly available case studies detailing the use of **Methyl 3-boronobenzoate** in the development of a marketed drug are limited, its role as a building block is evident in the patent literature for the synthesis of various biologically active compounds. For instance, derivatives of **Methyl 3-boronobenzoate** are explored as intermediates in the synthesis of

inhibitors for various enzymes and receptors implicated in diseases such as cancer and inflammatory disorders.

Logical Relationship in Drug Discovery:



[Click to download full resolution via product page](#)

Role in Medicinal Chemistry.

## Conclusion

**Methyl 3-boronobenzoate** is a key synthetic intermediate with significant potential in the fields of organic synthesis and medicinal chemistry. Its utility in forming carbon-carbon bonds through palladium-catalyzed cross-coupling reactions, combined with the versatility of its methyl ester functionality, makes it a valuable tool for the construction of complex molecules with potential therapeutic applications. Adherence to proper safety protocols is essential when handling this compound. This guide provides a foundational understanding for researchers and drug development professionals to effectively and safely utilize **Methyl 3-boronobenzoate** in their work.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemscene.com [chemscene.com]
- 2. scbt.com [scbt.com]

- 3. Methyl 3-boronobenzoate | 3-(Methoxycarbonyl)phenylboronic acid | Organoboron | Ambeed.com [ambeed.com]
- 4. rsc.org [rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-boronobenzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b135663#methyl-3-boronobenzoate-cas-number-and-safety-data]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)